

FR295389: A Technical Overview of its Antibacterial Spectrum and Mechanism

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Compound of Interest

Compound Name: FR295389
CAS No.: 1019207-72-7
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FR295389 is a novel dihydroimidazopyrazolium cephalosporin that has demonstrated a unique and promising antibacterial profile.^{[1][2][3]} Notably, it exhibits moderate activity against challenging Gram-negative pathogens, specifically those producing IMP-type metallo- β -lactamases (MBLs), a feat not previously seen with other cephalosporins.^{[1][2][3]} This technical guide provides an in-depth look at the antibacterial spectrum of **FR295389**, the experimental protocols used to define its activity, and its mechanism of action.

In Vitro Antibacterial Activity

The antibacterial efficacy of **FR295389** has been quantified using Minimum Inhibitory Concentration (MIC) values, which represent the lowest concentration of an antimicrobial drug that will inhibit the visible growth of a microorganism after overnight incubation.

Quantitative Summary of MIC Data

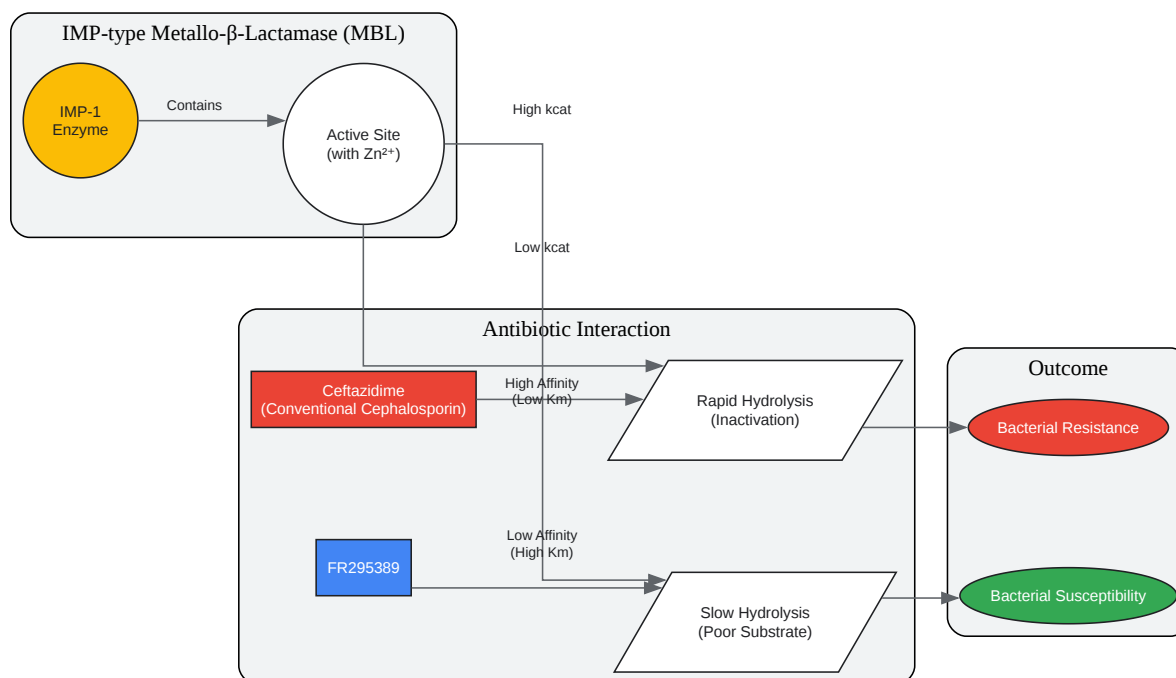
The following table summarizes the in vitro activity of **FR295389** against various IMP-type MBL-producing bacteria.

Bacterial Species	Number of Isolates	MIC Range (µg/mL)	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)	Reference
<i>Pseudomonas aeruginosa</i>	21 (clinical)	Not Specified	8.0	32	[1]
<i>Klebsiella pneumoniae</i>	Not Specified	4 - 32	Not Specified	Not Specified	[4] [5]
<i>Acinetobacter baumannii</i>	Not Specified	4 - 32	Not Specified	Not Specified	[4] [5]
<i>Pseudomonas putida</i>	Not Specified	4 - 32	Not Specified	Not Specified	[4] [5]

Mechanism of Action: Interaction with Metallo-β-Lactamases

Standard β-lactam antibiotics are often rendered ineffective by β-lactamase enzymes, which hydrolyze the β-lactam ring. Metallo-β-lactamases, such as the IMP-type, are particularly challenging as they belong to Class B β-lactamases and utilize zinc ions for their catalytic activity.

FR295389's efficacy against IMP-type MBL-producers stems from its characteristic as a poor substrate for these enzymes.[\[1\]](#) A kinetic study of the IMP-1 MBL revealed that the Michaelis constant (K_m) for **FR295389** was over 20-fold higher, and the catalytic rate constant (k_{cat}) was 12-fold lower than those for ceftazidime, a conventional cephalosporin.[\[1\]](#) This indicates a lower affinity of the enzyme for **FR295389** and a much slower rate of hydrolysis, allowing the antibiotic to exert its antibacterial effect.



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Caption: Mechanism of **FR295389**'s activity against IMP-type MBLs.

Experimental Protocols

The determination of the in vitro antibacterial activity of **FR295389** was conducted through standardized microbial sensitivity tests.[1] While the specific, detailed protocols from the original studies are not fully available, the methodology would follow established clinical laboratory standards for determining Minimum Inhibitory Concentrations (MICs). The most common methods are broth microdilution or agar dilution.

Generalized MIC Determination Workflow (Broth Microdilution)

- Preparation of Bacterial Inoculum:
 - Isolate colonies of the test bacterium are selected from a fresh agar plate.
 - The colonies are suspended in a sterile broth medium to a density equivalent to a 0.5 McFarland turbidity standard.
 - This suspension is then further diluted to achieve a final standardized concentration of bacteria in the test wells.
- Preparation of Antibiotic Dilutions:
 - A serial two-fold dilution of **FR295389** is prepared in a multi-well microtiter plate using a suitable broth medium (e.g., Mueller-Hinton broth).
 - The concentration range is selected to encompass the expected MIC values.
 - Positive (no antibiotic) and negative (no bacteria) control wells are included.
- Inoculation and Incubation:
 - The standardized bacterial inoculum is added to each well of the microtiter plate containing the antibiotic dilutions.
 - The plate is incubated under appropriate atmospheric and temperature conditions (e.g., 35-37°C for 18-24 hours).
- Determination of MIC:
 - Following incubation, the plate is visually inspected for bacterial growth (turbidity).
 - The MIC is recorded as the lowest concentration of **FR295389** that completely inhibits visible growth.



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Caption: Generalized workflow for Minimum Inhibitory Concentration (MIC) testing.

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